

Technical Guide: Alverine-d5 vs. 4-Hydroxy Alverine-d5 in Regulated Bioanalysis

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Compound of Interest

Compound Name: 4-Hydroxy Alverine-d5

CAS No.: 1216415-67-6

Cat. No.: B565157

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Executive Summary

In the pharmacokinetic profiling of Alverine Citrate (a smooth muscle relaxant), the distinction between the parent drug (Alverine) and its primary metabolite (4-Hydroxy Alverine) is not merely structural—it is the central challenge of bioanalytical validity.

While Alverine is the administered agent, it undergoes extensive first-pass metabolism, with the parent compound accounting for as little as 3% of circulating moieties.^[1] The active metabolite, 4-Hydroxy Alverine (and its glucuronide conjugate), represents nearly 94% of total exposure.^[1]^[2]^[3] Consequently, accurate quantification requires a dual-analyte assay.

This guide details the technical divergence between the stable isotope labeled (SIL) internal standards Alverine-d5 and **4-Hydroxy Alverine-d5**. It argues against the "single IS" approach (using Alverine-d5 for both analytes) and provides a validated LC-MS/MS framework for their simultaneous determination.

Part 1: Chemical & Structural Divergence

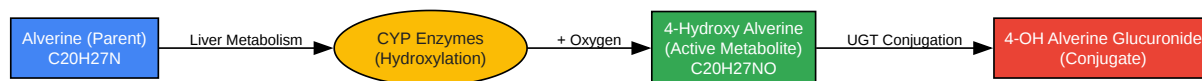
The core difference lies in the hydroxylation of the phenyl ring and the resulting polarity shift. This shift necessitates distinct internal standards to compensate for matrix effects and retention time variation during liquid chromatography.

Comparative Physicochemical Profile

Feature	Alverine-d5	4-Hydroxy Alverine-d5
Role	IS for Parent (Alverine)	IS for Metabolite (4-OH Alverine)
Chemical Name	N-Ethyl-3-phenyl-N-(3-phenylpropyl)propan-1-amine-d5	4-(3-(Ethyl(3-phenylpropyl)amino)propyl)phenol-d5
CAS Registry	1215327-00-6 (Citrate)	1216415-67-6
Molecular Weight	~286.47 g/mol (Free Base)	~302.47 g/mol (Free Base)
Isotopic Label	Deuterium (d5) typically on the N-ethyl group	Deuterium (d5) typically on the N-ethyl group
Polarity (LogP)	High (Lipophilic)	Moderate (Increased polarity due to -OH)
Retention Time	Late eluting (Reverse Phase)	Earlier eluting than parent

Structural Visualization

The following diagram illustrates the metabolic conversion and the structural relationship between the analytes.



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Figure 1: Metabolic pathway of Alverine. The parent drug is rapidly converted to 4-Hydroxy Alverine, necessitating specific analytical tracking.

Part 2: The Metabolic Imperative & Genetic Polymorphism

The "Poor Hydroxylator" Risk

Alverine metabolism is subject to significant inter-subject variability, likely driven by genetic polymorphisms in CYP enzymes (specifically CYP2D6/CYP3A4 pathways).

- **Clinical Impact:** In "poor hydroxylators," the parent Alverine concentration may spike while 4-Hydroxy Alverine levels remain low.
- **Analytical Consequence:** A bioanalytical method must have a wide dynamic range for both analytes. Using Alverine-d5 to quantify 4-Hydroxy Alverine introduces error because the IS (Alverine-d5) will not co-elute with the metabolite, failing to correct for ion suppression at the metabolite's specific retention time.

Why Dual Internal Standards are Mandatory

In LC-MS/MS, Matrix Effects (ME) vary across the chromatographic run.

- Alverine-d5 elutes later (more hydrophobic). It corrects for MEs at the parent's retention time.
- **4-Hydroxy Alverine-d5** elutes earlier (more polar). It corrects for MEs at the metabolite's retention time.

“

Critical Insight: Using Alverine-d5 as a surrogate IS for 4-Hydroxy Alverine can lead to quantitation errors of >15% in hemolyzed or lipemic plasma samples, violating FDA/EMA bioanalytical guidelines.

Part 3: Bioanalytical Workflow (LC-MS/MS)

This protocol outlines a simultaneous quantification method using Solid Phase Extraction (SPE), which yields cleaner extracts than Protein Precipitation (PPT).

Experimental Protocol: Sample Preparation

Materials:

- Matrix: Human Plasma (K2EDTA).
- Cartridges: Phenomenex Strata-X (30 mg/1 mL) or equivalent polymeric reversed-phase sorbent.
- Internal Standard Working Solution (ISWS): Mixture of Alverine-d5 (50 ng/mL) and **4-Hydroxy Alverine-d5** (50 ng/mL) in 50% Methanol.

Step-by-Step Workflow:

- Aliquoting: Transfer 200 µL of plasma into a clean tube.
- IS Addition: Add 50 µL of ISWS. Vortex for 30 seconds.
- Pre-treatment: Add 200 µL of 0.1% Formic Acid in water (to disrupt protein binding). Vortex.
- Conditioning: Condition SPE cartridge with 1 mL Methanol, followed by 1 mL Water.
- Loading: Load the pre-treated sample onto the cartridge. Apply low vacuum.
- Washing: Wash with 1 mL of 5% Methanol in water (removes salts/proteins).
- Elution: Elute analytes with 1 mL of Acetonitrile:Methanol (50:50, v/v).
- Reconstitution: Evaporate eluate under Nitrogen at 40°C. Reconstitute in 200 µL Mobile Phase.

LC-MS/MS Conditions

- Column: Symmetry Shield RP18 (150 mm × 3.9 mm, 5 µm) or equivalent C18.
- Mobile Phase: Acetonitrile : 10 mM Ammonium Formate (65 : 35, v/v).[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)
- Flow Rate: 0.5 mL/min (Isocratic).

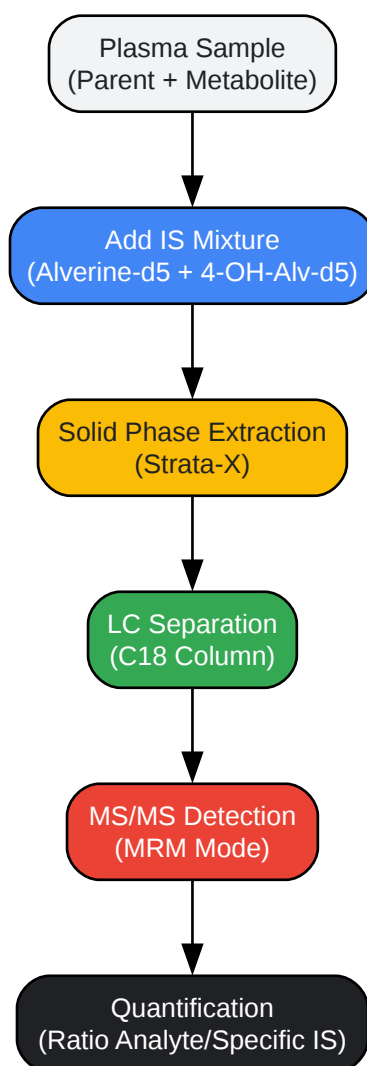
- Run Time: ~4.0 minutes.

Mass Spectrometry Parameters (MRM Mode)

Analyte	Precursor Ion (Q1)	Product Ion (Q3)	CE (eV)
Alverine	282.2 [M+H] ⁺	91.1 (Tropylium)	25
Alverine-d5	287.2 [M+H] ⁺	91.1 / 96.1	25
4-OH Alverine	298.2 [M+H] ⁺	107.1	28
4-OH Alverine-d5	303.2 [M+H] ⁺	107.1 / 112.1	28

*Note: The product ion for the d5 variant depends on whether the label is retained in the fragment. If the label is on the ethyl chain and the fragment is the phenyl ring, the product mass may remain unchanged (91.1), or shift if the label is on the ring.

Analytical Logic Flow



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Figure 2: Validated workflow ensuring independent error correction for both parent and metabolite.

Part 4: Troubleshooting & Stability

Deuterium Exchange

- Risk: If the d5 label is located on acidic protons or positions adjacent to the amine that are metabolically labile, "label loss" can occur.
- Solution: Ensure the Alverine-d5 and **4-Hydroxy Alverine-d5** purchased have the deuterium labels on the ethyl side chain or the stable phenyl ring positions, not on exchangeable protons.

Solubility Differences

- Observation: 4-Hydroxy Alverine is significantly less soluble in pure hexane/ether than Alverine.
- Protocol Adjustment: Avoid Liquid-Liquid Extraction (LLE) with non-polar solvents (like Hexane) if you need high recovery of the metabolite. Use SPE or Ethyl Acetate for LLE.

References

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